

Application Notes and Protocols: Zomepirac Sodium Salt Solubility in DMSO

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Introduction

Zomepirac is a non-steroidal anti-inflammatory drug (NSAID) that functions as a prostaglandin synthetase inhibitor.[1][2] It has demonstrated potent analgesic and anti-inflammatory properties by blocking the synthesis of prostaglandins through the inhibition of cyclooxygenase (COX) enzymes.[3][4][5][6] **Zomepirac sodium salt** is the salt form of zomepirac, and due to its efficacy, it has been a compound of interest in pain and inflammation research.[5][6] Proper dissolution is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **zomepirac sodium salt** in research settings.

Data Presentation: Solubility of Zomepirac Sodium Salt

The solubility of **zomepirac sodium salt** in various solvents is a key parameter for the preparation of stock solutions for in vitro and in vivo studies.



Solvent	Concentration	Molarity	Notes
DMSO	100 mg/mL	318.77 mM	Sonication or ultrasonic assistance is recommended for dissolution.[2][7][8]
H₂O	5 mg/mL	15.94 mM	Sonication is recommended.[2][7][8]

It is important to use freshly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed water can affect the solubility of the compound.[7]

Experimental Protocols

Protocol for Preparation of a Zomepirac Sodium Salt Stock Solution in DMSO

This protocol details the steps for preparing a 100 mg/mL stock solution of **zomepirac sodium** salt in DMSO.

Materials:

- · Zomepirac sodium salt powder
- Anhydrous, research-grade Dimethyl Sulfoxide (DMSO)
- · Sterile, conical-bottom polypropylene or glass vial
- · Calibrated analytical balance
- Vortex mixer
- Bath sonicator
- Calibrated micropipettes

Procedure:

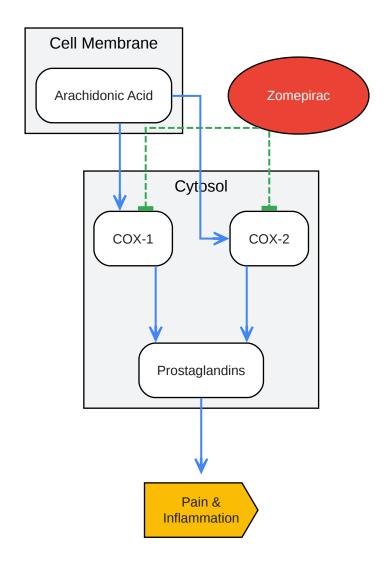


- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Weighing the Compound: Accurately weigh the desired amount of zomepirac sodium salt powder using a calibrated analytical balance. For a 1 mL stock solution at 100 mg/mL, weigh 100 mg of the powder.
- Transfer to Vial: Carefully transfer the weighed powder into a sterile vial.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial. For a 100 mg/mL solution, add 1 mL of DMSO for every 100 mg of powder.
- Initial Dissolution: Tightly cap the vial and vortex the mixture for 1-2 minutes to facilitate initial dissolution.
- Sonication: Place the vial in a bath sonicator. Sonicate the solution for 10-15 minutes to ensure complete dissolution.[2][7] The solution should become clear. If precipitation is observed, gentle warming of the solution in conjunction with sonication may be applied.[7]
- Sterile Filtration (Optional): For cell-based assays or in vivo studies, sterile filter the stock solution through a 0.22 μm syringe filter into a new sterile vial. This step will remove any potential microbial contaminants.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.[2][7] It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Stored at -80°C, the solution is stable for up to 6 months.[7]

Visualizations

Below are diagrams illustrating the mechanism of action of zomepirac and the experimental workflow for its preparation.





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Caption: Mechanism of action of Zomepirac.



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Caption: Workflow for preparing Zomepirac stock solution.



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